

Technical Master Guide: 4-Bromopyridin-3-amine Hydrochloride

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Compound of Interest

Compound Name: 4-Bromopyridin-3-amine
hydrochloride

CAS No.: 2007915-73-1

Cat. No.: B8819956

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CAS Number: 2007915-73-1 Synonyms: 3-Amino-4-bromopyridine hydrochloride; 4-Bromo-3-pyridinamine HCl

Executive Summary

4-Bromopyridin-3-amine hydrochloride is a high-value heterocyclic building block, distinct for its ortho-amino halogen motif. Unlike its more common isomer (4-amino-3-bromopyridine), this compound provides a strategic entry point for synthesizing [c]-fused pyridine systems, such as imidazo[4,5-c]pyridines and pyrido[3,4-b]pyrazines. It is a critical intermediate in the development of kinase inhibitors (e.g., PI3K/mTOR pathways) where the pyridine nitrogen position dictates binding affinity. This guide details the high-fidelity synthesis, handling, and application of this compound, emphasizing the regiochemical challenges that necessitate specific synthetic protocols.

Chemical Profile & Regiochemistry

The structural integrity of CAS 2007915-73-1 relies on the precise placement of the bromine atom at the C4 position relative to the C3 amine.

Feature	Specification
Molecular Formula	C ₅ H ₅ BrN ₂ [1][2] · HCl
Molecular Weight	209.47 g/mol (Salt); 173.01 g/mol (Free Base)
Appearance	Off-white to pale yellow hygroscopic solid
Solubility	Soluble in water, DMSO, Methanol; sparingly soluble in DCM
Regiochemistry	C3-Amine / C4-Bromine (Critical distinction from CAS 13534-98-0)
Stability	Hygroscopic; store under inert atmosphere at -20°C

Critical Isomer Note: Researchers must distinguish this compound from 4-amino-3-bromopyridine (CAS 13534-98-0). The C3-amino/C4-bromo arrangement is thermodynamically less accessible via direct electrophilic halogenation, requiring directed metalation strategies.

High-Fidelity Synthesis: The Directed Metalation Route

Direct bromination of 3-aminopyridine typically yields the C2-bromo isomer due to electronic directing effects. To exclusively access the C4-bromo motif (the core of CAS 2007915-73-1), a Directed Ortho-Metalation (DoM) strategy using a Boc-protecting group is the industry standard for high purity.

Phase 1: Protection

Objective: Convert 3-aminopyridine to tert-butyl pyridin-3-ylcarbamate (N-Boc-3-aminopyridine) to direct lithiation to the C4 position.

- Reagents: 3-Aminopyridine, Di-tert-butyl dicarbonate (Boc₂O), THF.
- Protocol: Reflux 3-aminopyridine with Boc₂O in THF. The carbamate proton is sufficiently acidic to direct the subsequent lithiation.

Phase 2: Regioselective C4 Lithiation & Bromination

Objective: Install bromine at C4 using the Boc group as a Directing Metalation Group (DMG).

- Reagents: n-Butyllithium (n-BuLi, 2.5M in hexanes), 1,2-Dibromoethane (or CBr₄), THF (anhydrous).
- Conditions: Cryogenic (-78°C).
- Mechanism: The Boc group coordinates lithium, directing deprotonation to the sterically accessible C4 position (over C2).

Step-by-Step Protocol:

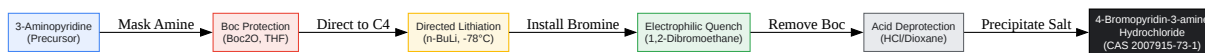
- Setup: Flame-dry a 3-neck flask under Argon. Charge with N-Boc-3-aminopyridine (1.0 equiv) and anhydrous THF (0.2 M).
- Lithiation: Cool to -78°C. Add n-BuLi (2.2 equiv) dropwise over 30 mins. The solution will turn opaque/yellow, indicating the formation of the dilithiated species (N-Li and C4-Li).
- Equilibration: Stir at -78°C for 1 hour. Allow to warm briefly to -20°C if solubility is an issue, then re-cool.
- Quench: Add 1,2-dibromoethane (2.5 equiv) dropwise. Stir for 2 hours while warming to room temperature.
- Workup: Quench with saturated NH₄Cl. Extract with EtOAc. Purify via silica chromatography to obtain tert-butyl (4-bromopyridin-3-yl)carbamate.

Phase 3: Deprotection & Salt Formation

Objective: Cleave the Boc group and isolate the stable Hydrochloride salt.

- Reagents: 4M HCl in Dioxane or MeOH.
- Protocol: Dissolve the intermediate in minimal DCM. Add 4M HCl/Dioxane at 0°C. Stir at RT for 4 hours. The product precipitates as the hydrochloride salt. Filter and wash with Et₂O to remove organic impurities.

Synthesis Workflow Diagram



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Caption: Regioselective synthesis of CAS 2007915-73-1 via Directed Ortho-Metalation (DoM).

Strategic Applications in Drug Design

The 3-amino-4-bromo scaffold is a "privileged structure" for synthesizing fused heterocycles found in oncology and neurology drugs.

A. Imidazo[4,5-c]pyridines (Kinase Inhibitors)

Cyclization of the 3,4-diamine system yields the imidazo[4,5-c]pyridine core, a scaffold mimetic of purines used in PI3K inhibitors (e.g., analogues of Copanlisib).

- Mechanism: The C3-amine is acylated, followed by a Buchwald-Hartwig or copper-catalyzed intramolecular cyclization displacing the C4-bromine.

B. Suzuki-Miyaura Cross-Coupling

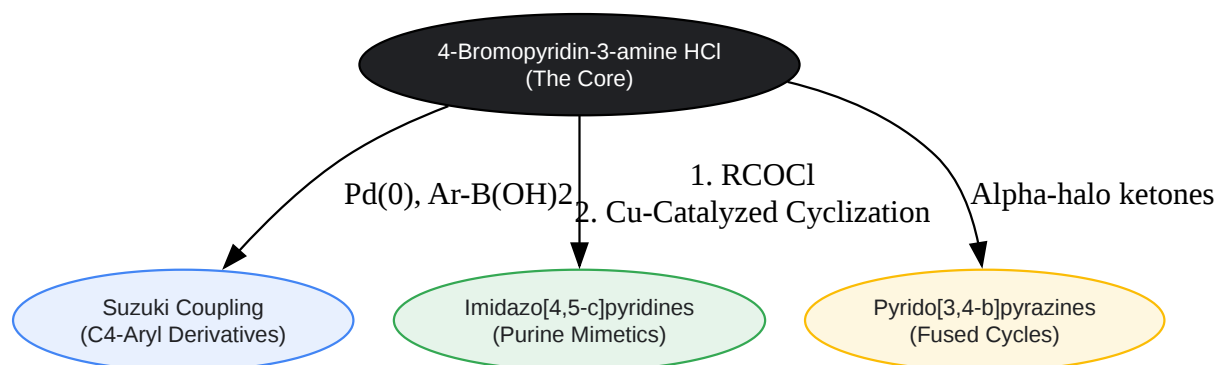
The C4-bromine is highly activated for Palladium-catalyzed coupling due to the electron-deficient pyridine ring.

- Selectivity: Coupling occurs exclusively at C4, leaving the C3-amine free for subsequent derivatization (e.g., amide coupling).
- Catalyst System: Pd(dppf)Cl₂ or Pd(PPh₃)₄ with Na₂CO₃ typically gives high yields (>85%).

C. Pyrido[3,4-b]pyrazines

Reaction with 1,2-dicarbonyls or alpha-halo ketones allows for the formation of pyrido-pyrazines, crucial for EGFR inhibitors.

Divergent Synthesis Diagram



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Caption: Divergent synthetic pathways utilizing the C3-Amino/C4-Bromo orthogonal reactivity.

Handling, Safety, and Analytics

Analytical Validation[3]

- ¹H NMR (DMSO-d₆): Distinctive doublets for the pyridine protons.
 - C2-H: ~8.10 ppm (singlet/doublet, deshielded by N and Br).
 - C5-H: ~7.45 ppm (doublet).
 - C6-H: ~7.80 ppm (doublet).
 - Note: The HCl salt will show a broad exchangeable peak for NH₃⁺ at >9.0 ppm.
- HPLC Purity: Monitor at 254 nm. The free base elutes earlier than the Boc-protected precursor.

Safety Protocols

- Hazards: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.).
- Storage: The hydrochloride salt is hygroscopic. Store in a desiccator or under nitrogen at -20°C. Moisture absorption can lead to hydrolysis or stoichiometry drift (HCl loss).

- Neutralization: To liberate the free base for reactions, treat the salt with saturated NaHCO_3 or Et_3N in situ. Do not store the free base for extended periods as it is prone to oxidation (darkening).

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